

Application Note: 4-[2-(2-Bromophenoxy)ethyl]morpholine in Medicinal Chemistry[1]

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Compound of Interest

Compound Name: 4-[2-(2-Bromophenoxy)ethyl]morpholine

CAS No.: 101558-72-9

Cat. No.: B017197

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Executive Summary

4-[2-(2-Bromophenoxy)ethyl]morpholine is a versatile bifunctional building block characterized by a "privileged" morpholine pharmacophore linked to an ortho-brominated phenoxy ring.[1] In modern medicinal chemistry, this scaffold serves two critical roles:

- **Pharmacological Anchor:** The morpholine nitrogen provides a protonation site for cation-interactions (critical for GPCR and enzyme active sites), while the ether oxygen acts as a hydrogen bond acceptor.[1]
- **Synthetic Linchpin:** The ortho-bromine substituent functions as a high-reactivity handle for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), enabling the rapid generation of diversity-oriented libraries for CNS targets (Sigma-1, 5-HT, AChE).[1]

This guide details the mechanistic rationale, synthetic protocols, and biological applications of this scaffold, specifically in the context of neurodegenerative and neuropsychiatric drug development.^[1]

Structural Logic & Pharmacophore Mapping^[1]

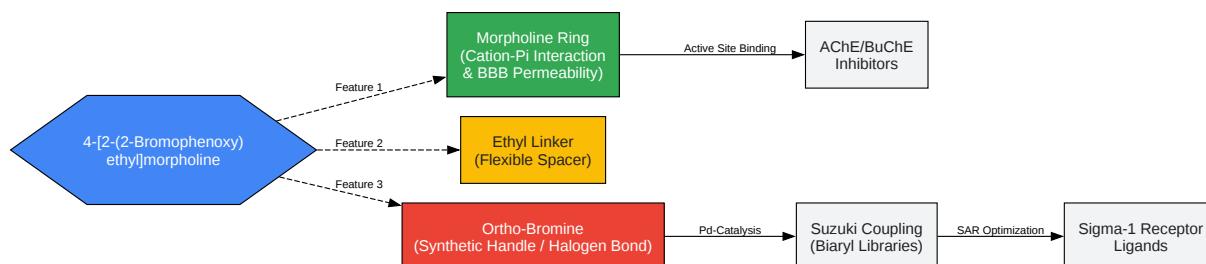
The utility of this compound stems from its ability to satisfy multiple binding requirements simultaneously.^{[1][2]}

Pharmacophore Analysis

- **Morpholine Ring:** Enhances water solubility and metabolic stability compared to piperazine.
^[1] The basic nitrogen () is predominantly protonated at physiological pH, allowing it to mimic the positive charge of neurotransmitters (e.g., acetylcholine, serotonin).^[1]
- **Ethyl Linker:** Provides the optimal 2-carbon spacing (approx.^[1] 2.5–3.0 Å) often required to bridge the anionic aspartate site and the hydrophobic pocket in monoamine transporters.^[1]
- **2-Bromophenoxy Moiety:** The bromine atom is not merely a leaving group; in final compounds, it can serve as a halogen bond donor or a hydrophobic bulk element to fill specific receptor sub-pockets (e.g., the hydrophobic trap in Sigma-1 receptors).^[1]

Visualizing the Scaffold Utility

The following diagram illustrates the synthetic divergence and pharmacophore interactions.



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Figure 1: Structural deconstruction of the scaffold highlighting its dual role in synthesis and biological binding.[1]

Biological Applications

Neurotherapeutics: AChE and BuChE Inhibition

Phenoxyethyl morpholine derivatives have emerged as potent inhibitors of Acetylcholinesterase (AChE) and Butyrylcholinesterase (BuChE), key targets in Alzheimer's disease therapy.[1][3]

- Mechanism: The morpholine nitrogen interacts with the catalytic anionic site (CAS) of AChE via cation- interactions with Trp84, while the phenoxy ring extends into the hydrophobic gorge.[1]
- Relevance: The 2-bromo substituent allows for the attachment of extended aryl groups (via Suzuki coupling) to reach the Peripheral Anionic Site (PAS), creating "dual-binding site" inhibitors which are significantly more potent than simple analogs.[1]

Comparative Activity Data (Class Representatives): | Compound Class | Target |

Range (

) | Mechanism Note | | :--- | :--- | :--- | :--- | | Unsubstituted Phenoxyethyl Morpholine | AChE | > 50 | Weak binding; lacks hydrophobic bulk.[1] | | 2-Bromo Scaffold (Precursor) | Screening | N/A | Starting point for optimization. | | Biaryl-Morpholine Derivative (Optimized) | AChE | 0.05 - 2.5 | Dual site binding (CAS + PAS).[1] | | Biaryl-Morpholine Derivative (Optimized) | BuChE | 0.15 - 5.0 | Selective inhibition possible via substitution.[1] |

Sigma-1 Receptor Ligands

The morpholine-ethyl-phenyl motif is a classic pharmacophore for Sigma-1 receptor ligands, which are investigated for depression, neuropathic pain, and neuroprotection.[1]

- Binding Mode: The basic nitrogen forms a salt bridge with Glu172.[1] The 2-bromophenoxy group sits in the primary hydrophobic pocket.[1]
- Optimization: Replacing the bromine with a heteroaryl group (e.g., pyridine, imidazole) often improves selectivity against Sigma-2 and Histamine H1 receptors.[1]

Experimental Protocols

Protocol A: Synthesis of the Scaffold

For researchers synthesizing the building block de novo.[1]

Reaction: Williamson Ether Synthesis Reactants: 2-Bromophenol + 4-(2-Chloroethyl)morpholine hydrochloride[1]

Step-by-Step Procedure:

- Preparation: In a 250 mL round-bottom flask, dissolve 2-Bromophenol (10 mmol, 1.73 g) in anhydrous Acetonitrile (50 mL).
- Base Addition: Add Potassium Carbonate () (30 mmol, 4.14 g) and a catalytic amount of Potassium Iodide (KI) (0.5 mmol, 83 mg) to accelerate the reaction (Finkelstein condition).
- Alkylation: Add 4-(2-Chloroethyl)morpholine hydrochloride (12 mmol, 2.23 g) in one portion.
- Reflux: Heat the mixture to reflux (

) with vigorous stirring for 12–16 hours. Monitor via TLC (Mobile phase: EtOAc/Hexane 1:1).
[1]

- Work-up:
 - Cool to room temperature and filter off the inorganic salts.[1]
 - Evaporate the solvent under reduced pressure.[1]
 - Dissolve the residue in Ethyl Acetate (50 mL) and wash with 1N NaOH (2 x 20 mL) to remove unreacted phenol, followed by Brine (20 mL).[1]
- Purification: Dry over

, concentrate, and purify via flash column chromatography (Silica gel, gradient 0-5% Methanol in DCM).
 - Yield Expectations: 75–85% as a pale yellow oil or low-melting solid.[1]

Protocol B: Downstream Functionalization (Suzuki-Miyaura Coupling)

For generating a library of biaryl derivatives.[1]

Reaction: Coupling **4-[2-(2-Bromophenoxy)ethyl]morpholine** with Aryl Boronic Acids.[1]

Step-by-Step Procedure:

- Setup: In a microwave vial or pressure tube, combine:
 - Scaffold: **4-[2-(2-Bromophenoxy)ethyl]morpholine** (1.0 eq)[1]
 - Aryl Boronic Acid:

(1.2 eq)[1]
 - Catalyst:

(5 mol%)[1]

- Base:

(3.0 eq)[1]

- Solvent: Add degassed 1,4-Dioxane/Water (4:1 ratio).

- Reaction: Seal and heat at

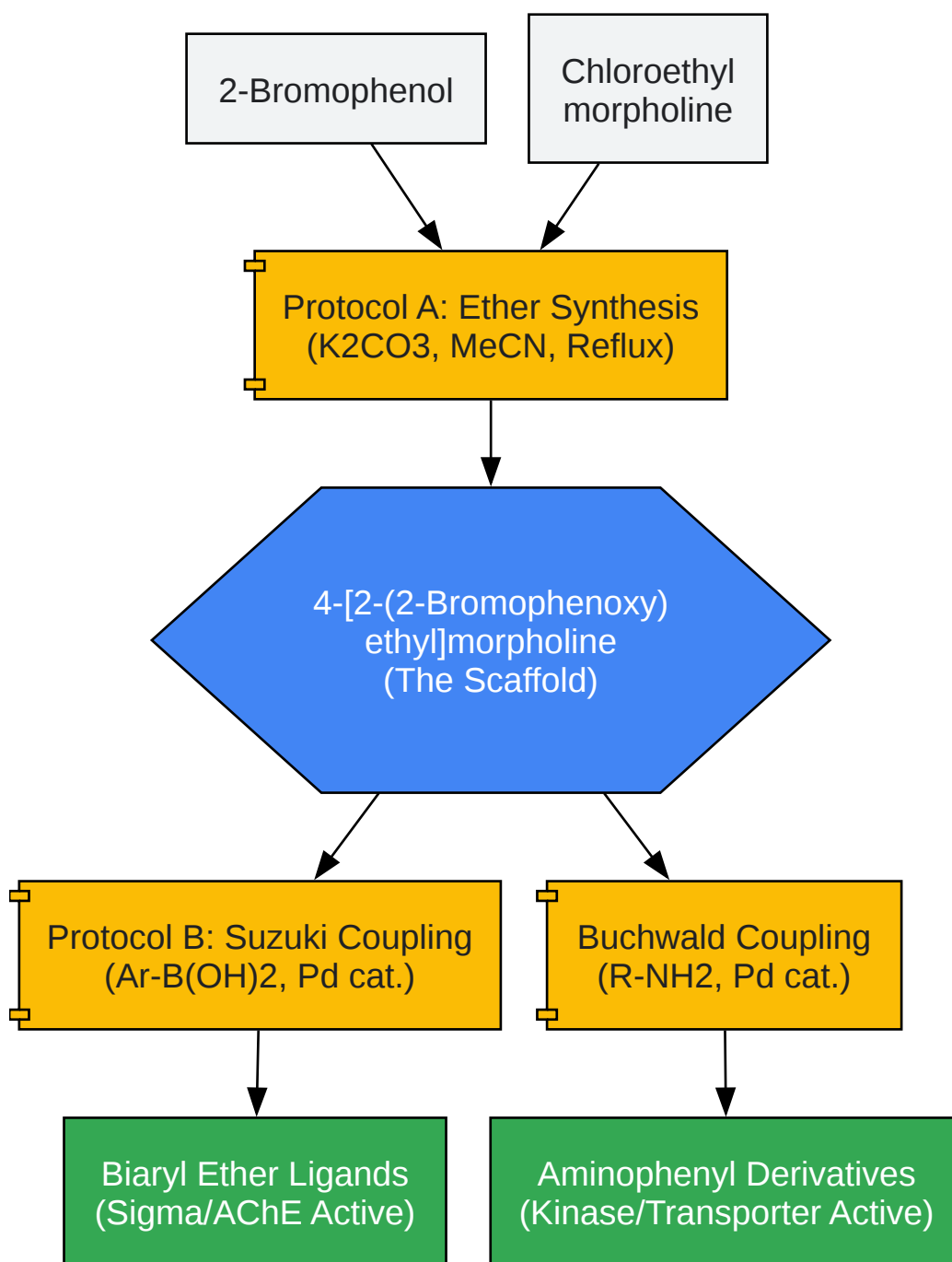
(oil bath) or

(microwave) for 2–4 hours.

- Work-up: Dilute with water, extract with EtOAc. The morpholine ring aids purification; the product can often be extracted into dilute acid (1N HCl), washed with ether (to remove non-basic byproducts), and then basified to recover the pure product.[1]

Mechanistic Pathway Diagram

The following diagram details the flow from the raw scaffold to active pharmaceutical ingredients (APIs) using the described protocols.



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Figure 2: Synthetic workflow transforming the building block into bioactive libraries.[1]

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